

Prosulfocarb: Core Chemical and Toxicological Data

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Compound of Interest

Compound Name: Prosulfocarb

Cat. No.: B1679731

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Prosulfocarb is a selective, pre-emergence and early post-emergence thiocarbamate herbicide.[1][2] It is primarily utilized for the control of annual grasses and some broadleaf weeds in cereal crops like wheat and barley, as well as in potatoes and onions.[3][4]

Chemical Identity

Identifier	Value	Source(s)
IUPAC Name	S-benzyl N,N-dipropylcarbamothioate	[3]
CAS Number	52888-80-9	
Molecular Formula	C ₁₄ H ₂₁ NOS	
Molar Mass	251.39 g·mol ⁻¹	
Synonyms	S-benzyl dipropylthiocarbamate, Boxer, Defi, Arcade	

Physicochemical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	
Melting Point	-20 °C	
Boiling Point	341 °C	
Density	1049 kg/m ³	
Vapor Pressure	0.79 mPa	
Solubility in Water	Insoluble (200 ppm)	
Solubility in Organic Solvents	Soluble in xylene, acetone, heptane, ethyl acetate	

Toxicological Summary

Prosulfocarb exhibits low acute toxicity in mammals. The primary toxicological effects observed in long-term studies are related to the liver and kidneys, along with reduced appetite. There is no evidence to suggest that **prosulfocarb** is carcinogenic or genotoxic.

Metric	Value	Species	Source(s)
Oral LD ₅₀	1820 mg/kg	Rat	
Dermal LD ₅₀	>2000 mg/kg	Rabbit	
Inhalation LC ₅₀ (4h)	>4700 mg/m ³	Rat	
Acceptable Daily Intake (ADI)	0.02 mg/kg/day	Human	

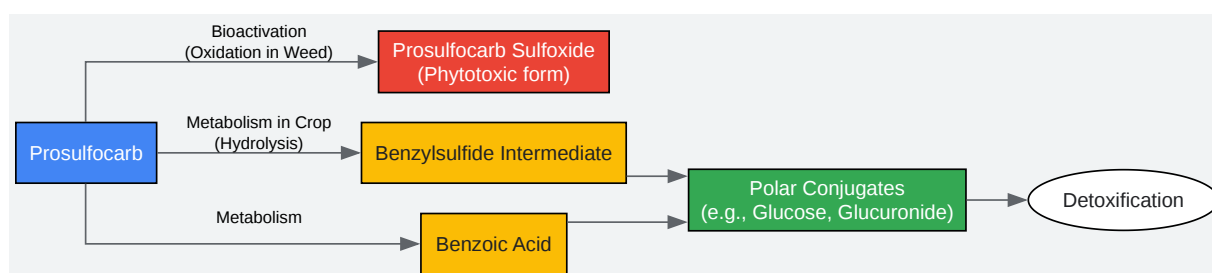
Mechanism of Action and Metabolic Pathway

Prosulfocarb functions by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs), which are crucial components of cell membranes. This disruption of lipid biosynthesis ultimately interferes with cell division and development in emerging weed seedlings, preventing their growth and establishment. It is classified under the HRAC Group N (WSSA Group 15), which includes inhibitors of lipid synthesis.

The herbicide is absorbed through the coleoptile and shoots of germinating weeds.

Prosulfocarb itself is a pro-herbicide, meaning it requires bioactivation within the target plant to become phytotoxic. This activation involves oxidation to **prosulfocarb** sulfoxide.

In tolerant crops such as cereals, **prosulfocarb** is metabolized and detoxified, primarily through glutathione conjugation. In susceptible weeds, this detoxification pathway is less effective. The metabolic pathway in plants like barley involves the hydrolysis of **prosulfocarb**, followed by conjugation and oxidation to form various polar metabolites.



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Caption: Metabolic pathway of **prosulfocarb** in plants.

Experimental Protocols

Determination of Prosulfocarb in Potato Flour by GC-MS

This method outlines the direct determination of **prosulfocarb** in potato flour samples using Gas Chromatography-Mass Spectrometry (GC-MS).

Methodology:

- **Sample Preparation:** A suitable extraction method, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), is employed to extract **prosulfocarb** from the potato flour matrix.
- **Chromatographic Separation:**

- System: Gas Chromatograph coupled with a Mass Spectrometer.
- Column: HP-5MS capillary column.
- Oven Temperature Program: An optimized temperature gradient is used to achieve separation of the analyte within approximately 10 minutes.
- Mass Spectrometric Detection: The mass spectrometer is operated in a suitable mode (e.g., Selected Ion Monitoring, SIM) for sensitive and selective detection of **prosulfocarb**.
- Quantification: A matrix-matched calibration curve is generated using a series of standard solutions of **prosulfocarb** to quantify the analyte in the samples.

Performance:

- Limit of Detection (LOD): 0.54 mg/kg
- Limit of Quantification (LOQ): 1.80 mg/kg
- Linear Range: 2.4 - 96.6 mg/kg
- Correlation Coefficient (R^2): 0.9997

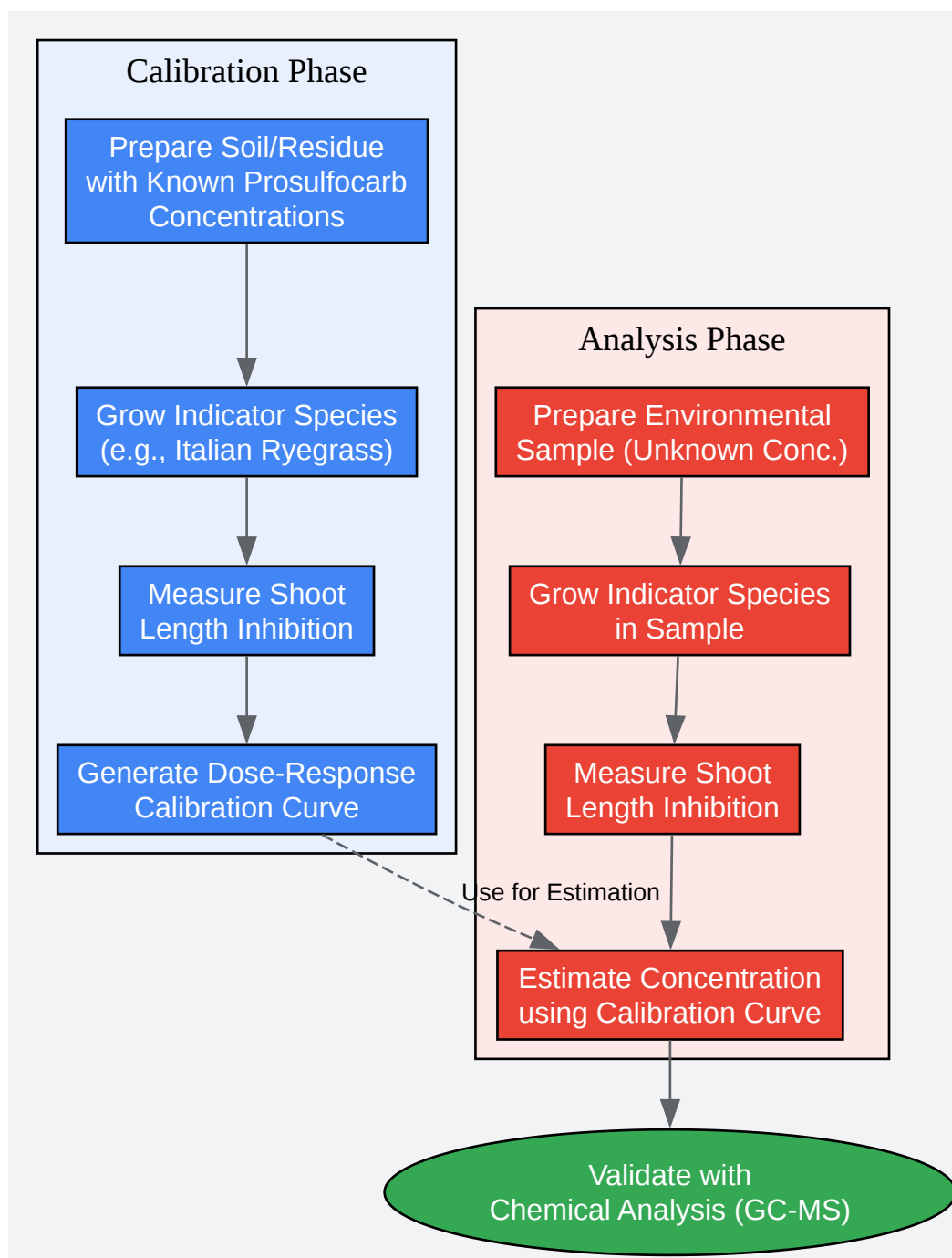
Bioassay for Prosulfocarb Detection in Soil and Crop Residues

This protocol describes a bioassay for quantifying the bioavailability of **prosulfocarb** in environmental samples.

Methodology:

- Indicator Species Selection: Italian ryegrass (*Lolium multiflorum*) is used as the indicator species due to its high sensitivity to **prosulfocarb**.
- Dose-Response Curve Generation:
 - Prepare a series of known concentrations of **prosulfocarb** in both the soil type and crop residue being tested.

- Grow the indicator species in these prepared samples under controlled conditions.
- Measure a responsive growth parameter, such as shoot length inhibition, after a set period.
- Use a log-logistic model to create dose-response calibration curves.
- Sample Analysis:
 - Grow the indicator species in the environmental samples with unknown **prosulfocarb** concentrations.
 - Measure the shoot length inhibition.
 - Estimate the concentration of bioavailable **prosulfocarb** by comparing the observed inhibition to the calibration curve.
- Validation: The bioassay results are validated by comparing them with concentrations determined by chemical analysis (e.g., GC-MS).



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Caption: Workflow for **prosulfocarb** bioassay in soil.

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